

cashew nut shell liquid (CNSL) composition

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Compound Focus: 2-Hydroxy-6-(8Z,11Z)-8,11,14-pentadecatrien-1-ylbenzoic acid

CAS No.: 103904-73-0

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Chemical Composition of CNSL

CNSL primarily consists of four phenolic lipids, each featuring a 15-carbon side chain that can be saturated or unsaturated [1]. The table below summarizes the core components.

Component	Chemical Description	Relative Abundance (Natural CNSL)	Relative Abundance (Technical CNSL)
Anacardic Acid	2-hydroxy-6-pentadecylbenzoic acid [2]	60-65% [1], ~70% [3]	Trace (decarboxylates to Cardanol) [3]
Cardanol	3-n-pentadecylphenol [2]	~10% [1]	60-70% [1], 60-65% [3]
Cardol	5-n-pentadecylresorcinol [2]	15-20% [1]	15-20% [1]
2-Methylcardol	Methylated derivative of Cardol	Trace [1]	Trace [1]

The composition of the cardanol fraction in natural CNSL is detailed in the following table.

Cardanol Component	Composition in Natural CNSL
Saturated	5%

Cardanol Component	Composition in Natural CNSL
Monoene	49%
Diene	16.8%
Triene	29.3%

A 2025 lipidomics study identified 27 additional lipid compounds in CNSL, expanding the known profile beyond the four main phenolics [4]. These include:

- **Glycerophospholipids:** Phosphatidylcholines (PC), Phosphatidic Acids (PA), Lysophosphatidylcholines (LPC) [4].
- **Fatty Acyls:** Fatty alcohols like Annonacin A and Squamone [4].
- **Prenol Lipids:** Phytohormones such as Gibberellin A29 [4].

Extraction Methods and Their Impact

The method used to extract CNSL from the shell critically determines its final composition, which is a key consideration for experimental design and sourcing.

- **Natural CNSL:** Extracted using mild methods like solvent extraction or mechanical pressing at low temperatures, preserving the high content of anacardic acid [1] [2].
- **Technical CNSL:** Produced by heating shells above 180-200°C, which causes the decarboxylation of thermolabile anacardic acid, converting it primarily into cardanol [2] [3].

A 2025 study confirmed that the pre-treatment of cashew nuts (roasting vs. steaming) significantly affects the CNSL lipid profile, with both methods inducing thermal degradation [4]. The extraction technique (Soxhlet vs. mechanical pressing) also causes variances due to solvent selectivity [4].

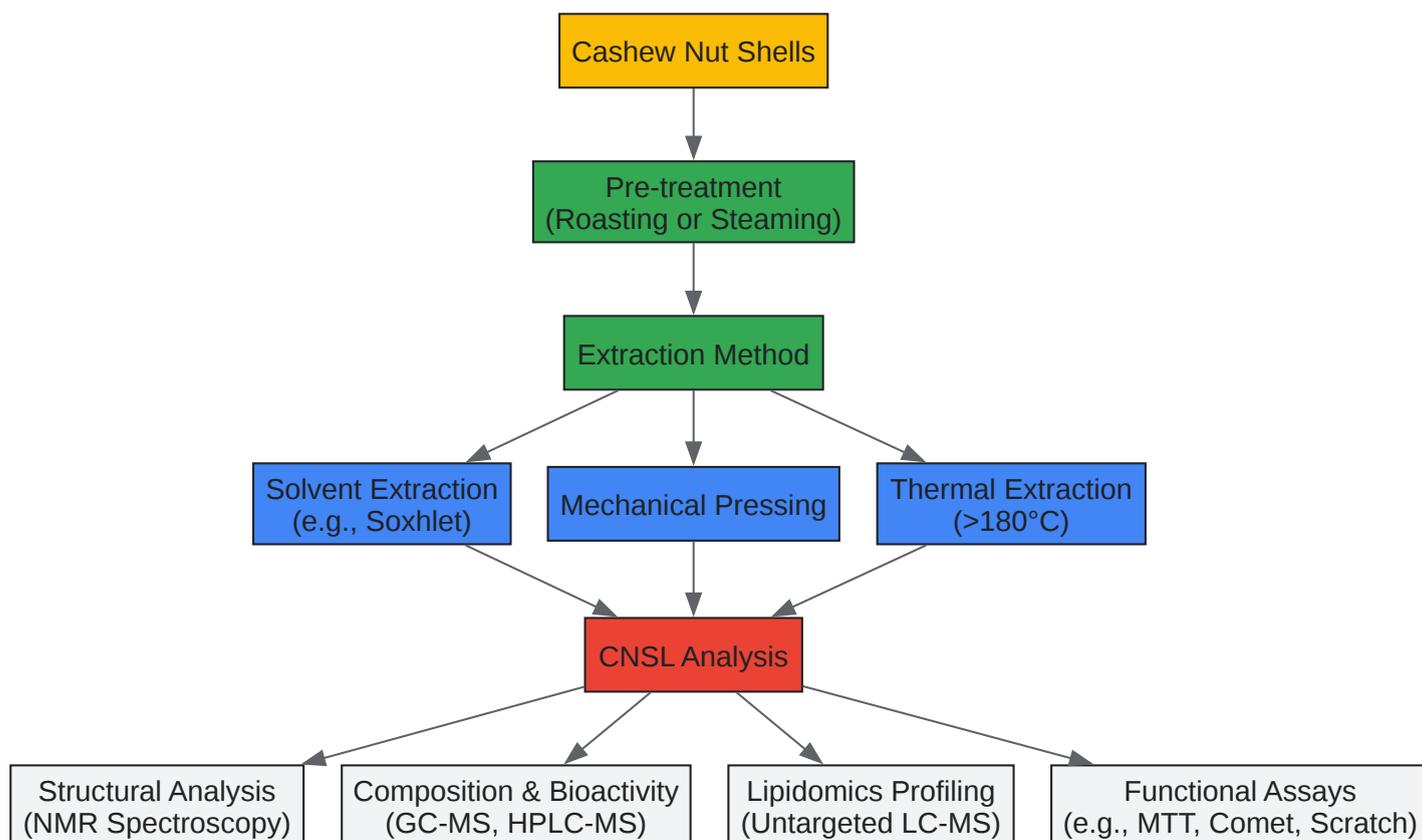
Bioactivity and Drug Development Potential

CNSL components show a wide range of biological activities, making them promising candidates for drug development.

Component	Documented Bioactivities
Anacardic Acid	Antioxidant, antibacterial, anti-cancer, anti-inflammatory, anti-obesity, anti-parasitic, enzyme inhibition (e.g., prostaglandin synthase, tyrosinase) [1]. Shows potent antibacterial activity against gram-positive bacteria [4].
Cardanol	Studied for its effects in Alzheimer's disease [5]. Promotes wound healing and cell proliferation in human keratinocytes at low concentrations (<10 µg/mL) [2].
Cardol	Tyrosinase inhibitor, antiviral agent (inhibits dengue virus envelope proteins) [4], antibacterial [2].
CNSL (Mixture)	Larvicidal activity [1], antimicrobial and antioxidant properties for food preservation [6], source of molecules for Alzheimer's disease drug discovery [5].

Key Experimental Methods for CNSL Analysis

The following diagram illustrates a generalized workflow for extracting and analyzing CNSL, integrating key methodologies from the search results.



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CNSL research workflow from raw material to functional analysis.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Used for detailed structural analysis of components like cardanol, determining the configuration (e.g., Z-configuration) and ratio of unsaturated chains in the mixture [2].
- **Chromatography and Mass Spectrometry:** GC-MS and HPLC-MS (including HPLC-ESI-QTOF-MS) are standard for identifying and quantifying bioactive compounds [7] [6]. **Non-targeted lipidomics** using LC-MS is a powerful modern approach for annotating the full lipid profile and understanding the effects of processing [4].
- **Functional Biological Assays:**
 - **MTT Assay:** Used to evaluate cytotoxicity on cell lines like human keratinocytes (HaCaT) [2].
 - **Comet Assay:** Measures genotoxicity (DNA damage) at various concentrations [2].
 - **Scratch Assay:** Used to investigate wound-healing and cell migration properties [2].

A Promising Avenue for CNSL in Alzheimer's Disease

CNSL serves as a valuable source for the molecular design of new anti-Alzheimer's drugs [5]. The rich, yet variable, composition of CNSL offers a fertile ground for research. Key directions include:

- **Exploiting Brazilian Biodiversity:** CNSL is part of a strategy to discover safe, disease-modifying drugs from natural sources [5].
- **Rational Medicinal Chemistry:** Modifying the structures of CNSL-derived phenolic lipids has successfully generated novel anti-AD lead candidates [5]. Research focuses on how these molecules interact with validated AD targets [5].

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